

tert-Butyl 4-hydroxybenzoate CAS number and physical constants

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Compound of Interest

Compound Name: *tert-Butyl 4-hydroxybenzoate*

Cat. No.: *B153417*

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In-Depth Technical Guide: *tert-Butyl 4-hydroxybenzoate*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl 4-hydroxybenzoate**, including its chemical identification, physical properties, a plausible experimental protocol for its synthesis, and a discussion of the biological context of related compounds.

Chemical Identification

CAS Number: 25804-49-3[1]

Physical and Chemical Properties

A summary of the key physical and chemical constants for **tert-Butyl 4-hydroxybenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2]
Molecular Weight	194.23 g/mol	[2] [3]
Melting Point	122-125 °C	[4]
Boiling Point	295.6 ± 13.0 °C at 760 mmHg	[5]
Density	1.1 ± 0.1 g/cm ³	[5]
Flash Point	121.5 ± 12.6 °C	[5]
LogP	3.09	[5]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[5]
Index of Refraction	1.525	[5]
PSA (Polar Surface Area)	46.53 Å ²	[5]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **tert-Butyl 4-hydroxybenzoate** are not readily available in the reviewed literature, a plausible and common method for its preparation is the acid-catalyzed esterification of 4-hydroxybenzoic acid with a source of a tert-butyl group, such as isobutylene or tert-butanol. The following protocol is a generalized procedure based on established organic chemistry principles for such reactions.

Plausible Synthesis of **tert-Butyl 4-hydroxybenzoate** via Acid-Catalyzed Esterification

This protocol describes the synthesis from 4-hydroxybenzoic acid and an excess of isobutylene in the presence of a strong acid catalyst.

Materials:

- 4-Hydroxybenzoic acid
- Isobutylene (liquefied or as a gas)

- Strong acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
- Anhydrous solvent (e.g., dichloromethane or diethyl ether)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for purification (e.g., hexane, ethyl acetate)

Procedure:

- Reaction Setup: In a pressure-resistant flask equipped with a magnetic stirrer and a gas inlet, dissolve 4-hydroxybenzoic acid in an anhydrous solvent.
- Catalyst Addition: Carefully add a catalytic amount of the strong acid to the solution.
- Addition of Isobutylene: Cool the mixture in an ice bath and slowly bubble isobutylene gas through the solution, or add a measured amount of liquefied isobutylene. The flask should be sealed to maintain a positive pressure of isobutylene.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours to days, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, carefully vent the excess isobutylene. Quench the reaction by slowly adding a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers.
- Washing: Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude **tert-Butyl 4-hydroxybenzoate** by column chromatography on silica gel using a suitable solvent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure product.

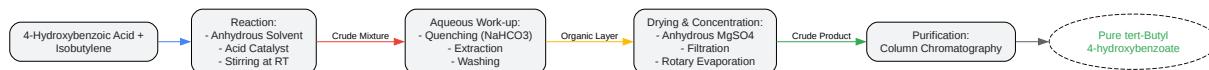
Biological Context and Signaling Pathways

There is currently a lack of specific studies detailing the biological activities, mechanisms of action, or involvement in signaling pathways of **tert-Butyl 4-hydroxybenzoate**. However, it belongs to the paraben family (esters of p-hydroxybenzoic acid), which are widely used as antimicrobial preservatives in cosmetics, pharmaceuticals, and food products.

The biological effects of other parabens, such as methyl-, ethyl-, propyl-, and butylparaben, have been more extensively studied. In general, the antimicrobial activity of parabens increases with the length of the alkyl chain. Some studies have also suggested that certain parabens possess weak estrogenic activity. Given that **tert-Butyl 4-hydroxybenzoate** is a structural analog, it may exhibit similar properties, although specific research is required to confirm this.

Mandatory Visualizations

Due to the absence of specific information on signaling pathways for **tert-Butyl 4-hydroxybenzoate**, the following diagram illustrates the plausible experimental workflow for its synthesis and purification.



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Caption: Plausible workflow for the synthesis and purification of **tert-Butyl 4-hydroxybenzoate**.

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